

An In-depth Technical Guide to 4-(4-Hydroxyphenoxy)benzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Hydroxyphenoxy)benzoic acid

Cat. No.: B1330899

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(4-Hydroxyphenoxy)benzoic acid**, a molecule of interest in materials science and potentially in pharmaceutical development. This document details its physicochemical properties, outlines a probable synthesis methodology, and explores its primary application in the formulation of advanced polymers. While direct biological data on the compound is limited, this guide also touches upon the known biological activities of its parent compound, 4-hydroxybenzoic acid, to provide a broader context for future research.

Introduction

4-(4-Hydroxyphenoxy)benzoic acid is an aromatic carboxylic acid characterized by a phenoxy linkage between a hydroquinone and a benzoic acid moiety. Its rigid structure and the presence of functional groups at both ends of the molecule make it a valuable monomer for the synthesis of high-performance polymers, particularly liquid crystal polymers (LCPs). While its historical discovery is not prominently documented, its synthesis logically follows from established chemical reactions like the Ullmann condensation. This guide aims to consolidate the available technical information on this compound to support its application in research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(4-Hydroxyphenoxy)benzoic acid** is presented in the table below. These properties are crucial for understanding its behavior in various chemical and physical processes.

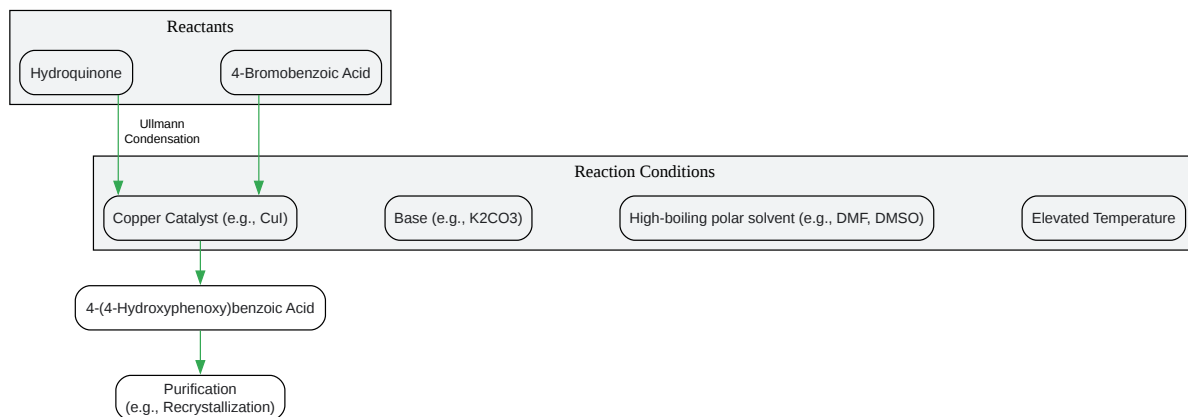
Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₀ O ₄	[1]
Molecular Weight	230.22 g/mol	[1]
Melting Point	196 °C	[1]
Boiling Point	427.8 ± 30.0 °C at 760 mmHg	[1]
Physical Form	Solid	[1]
Purity	≥98%	[1]
Storage Temperature	4°C, under nitrogen	[1]

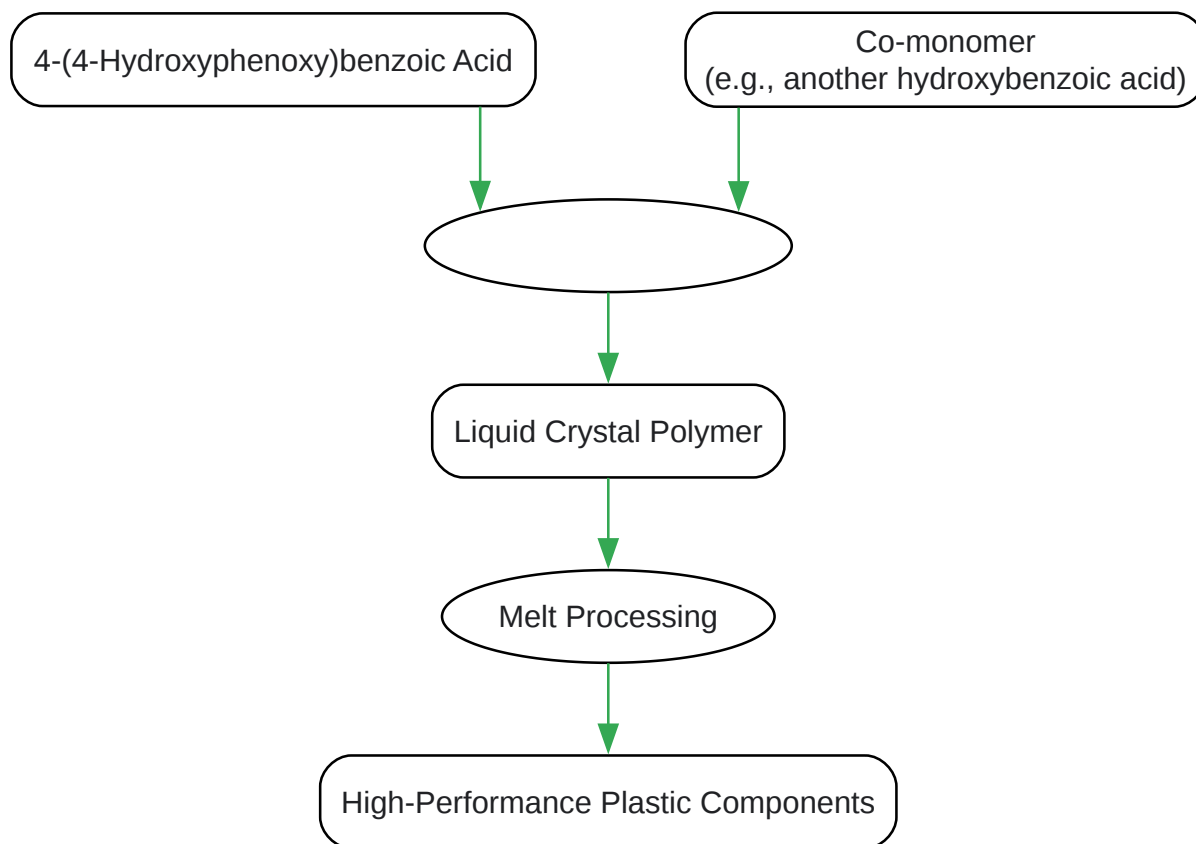
Synthesis and Experimental Protocols

The synthesis of **4-(4-Hydroxyphenoxy)benzoic acid** is not widely detailed in readily available literature. However, based on the synthesis of analogous diaryl ethers, the Ullmann condensation is a highly probable and effective method. This reaction involves the copper-catalyzed coupling of an aryl halide with a phenol.

Proposed Synthesis Workflow: Ullmann Condensation

A likely synthetic route involves the reaction of a salt of 4-bromobenzoic acid with hydroquinone in the presence of a copper catalyst. Protecting groups may be necessary for the hydroxyl and carboxyl groups to prevent side reactions.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(4-Hydroxyphenoxy)benzoic acid | 500-76-5 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(4-Hydroxyphenoxy)benzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330899#discovery-and-history-of-4-4-hydroxyphenoxy-benzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com